

Application Notes & Protocols for MEIS1 Experimental Design in Cancer Cell Line Studies

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Compound of Interest

Compound Name: **MEIS1-1**

Cat. No.: **B255412**

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Audience: Researchers, scientists, and drug development professionals.

Application Note

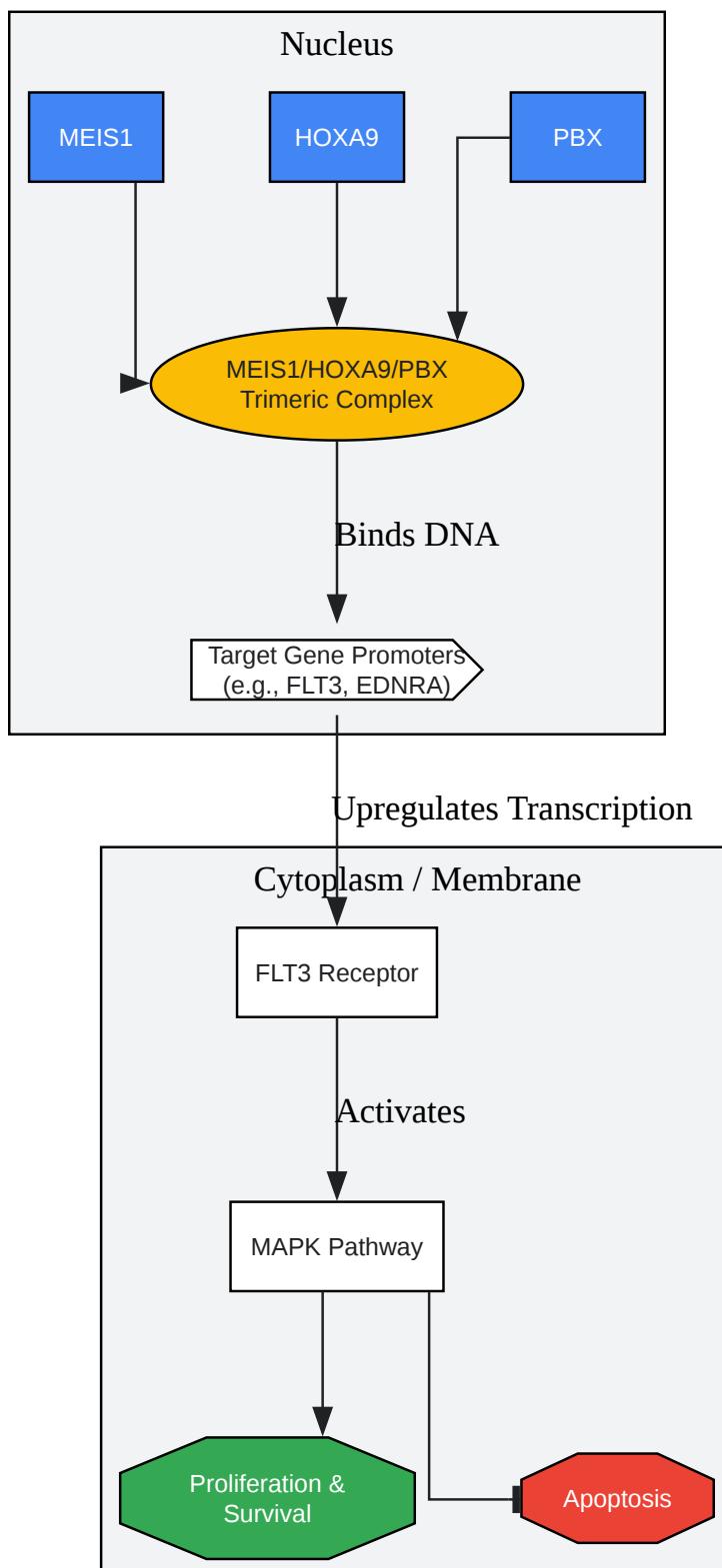
Introduction to MEIS1 in Cancer

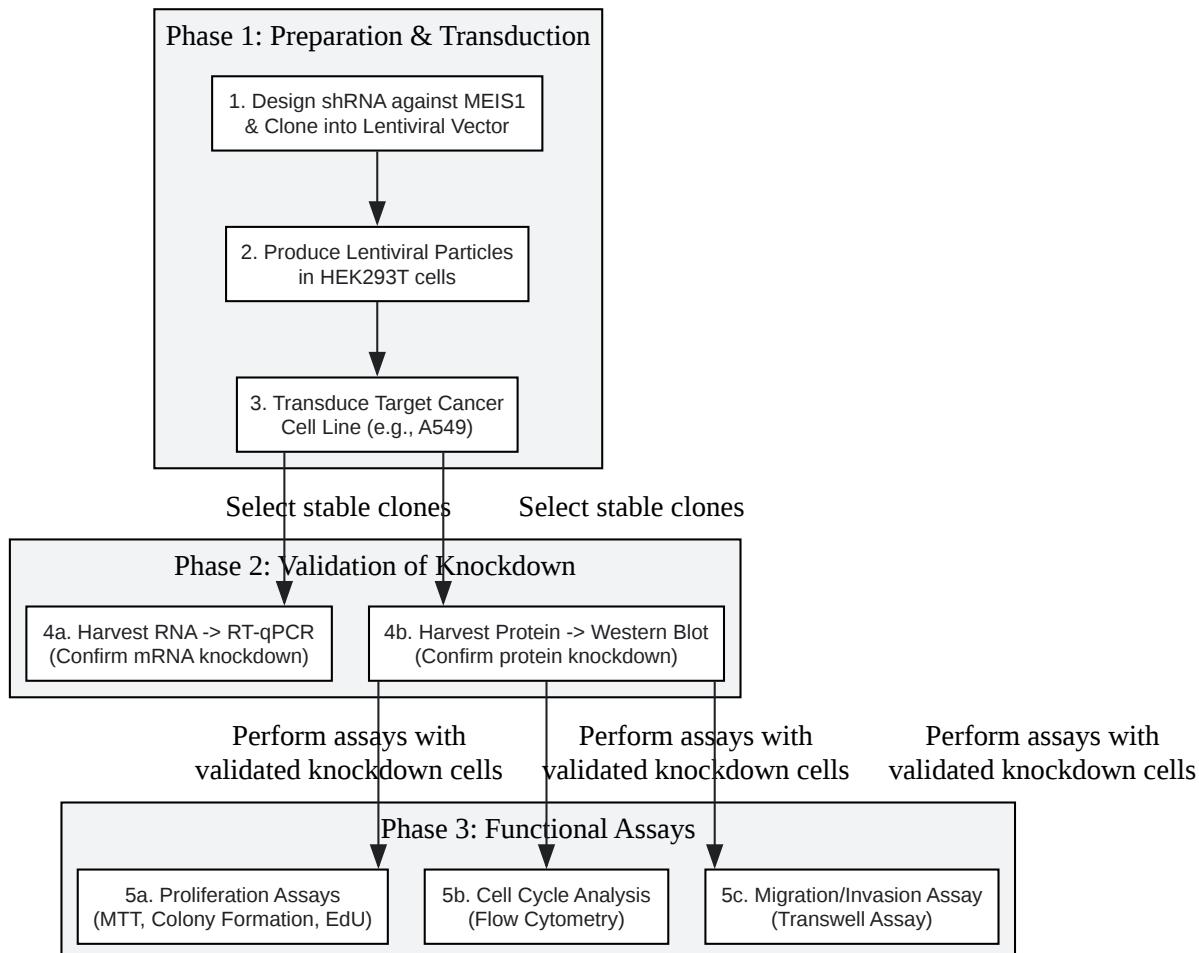
Myeloid Ecotropic Viral Integration Site 1 (MEIS1) is a homeodomain-containing transcription factor belonging to the Three-Amino-Acid Loop Extension (TALE) family.^{[1][2]} Initially identified as a common viral integration site in a mouse model of leukemia, MEIS1 is a critical regulator of normal development and hematopoiesis.^{[1][3]} In the context of cancer, MEIS1 exhibits a dual, context-dependent role, functioning as either an oncogene or a tumor suppressor.^[1] Its primary mechanism involves forming protein complexes with other transcription factors, notably HOX and PBX proteins, to cooperatively regulate the expression of target genes involved in cell proliferation, differentiation, and survival. Understanding the specific function of MEIS1 in different cancer types is crucial for developing targeted therapeutic strategies.

MEIS1 Signaling Pathways

MEIS1 does not typically act alone but as part of a transcriptional complex. Its most well-characterized role is in acute myeloid leukemia (AML), where it forms a trimeric complex with HOXA9 and PBX proteins. This complex binds to DNA and drives the expression of critical oncogenes. For instance, the MEIS1/HOXA9 complex can activate the promoter of Fms-like tyrosine kinase 3 (FLT3), a receptor tyrosine kinase that, when activated, triggers downstream signaling cascades like the MAPK pathway to promote cell proliferation and inhibit apoptosis.

In solid tumors, its interactions are more varied. In prostate cancer, MEIS1 expression can be negatively regulated by the MYC oncogene, and MEIS1 itself can influence androgen receptor (AR) activity, thereby inhibiting cancer cell proliferation. Conversely, in esophageal squamous cell carcinoma, MEIS1 may promote proliferation, while its knockdown can lead to the activation of the WNT/β-catenin pathway.



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References

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- 2. journals.physiology.org [journals.physiology.org]
- 3. MEIS1 in Hematopoiesis and Cancer. How MEIS1-PBX Interaction Can Be Used in Therapy - PMC [pmc.ncbi.nlm.nih.gov]
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